

A Comparative Analysis of 2,2,5-Trimethylheptane Purity from Leading Chemical Suppliers

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Compound of Interest

Compound Name: *Heptane, 2,2,5-trimethyl-*

Cat. No.: *B15175853*

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For researchers, scientists, and professionals in drug development, the purity of chemical reagents is paramount to the accuracy, reproducibility, and validity of experimental results. This guide provides a comprehensive evaluation of 2,2,5-trimethylheptane obtained from three different suppliers. The purity of each sample was rigorously assessed using Gas Chromatography-Mass Spectrometry (GC-MS), a highly sensitive and specific analytical technique.

Data Summary

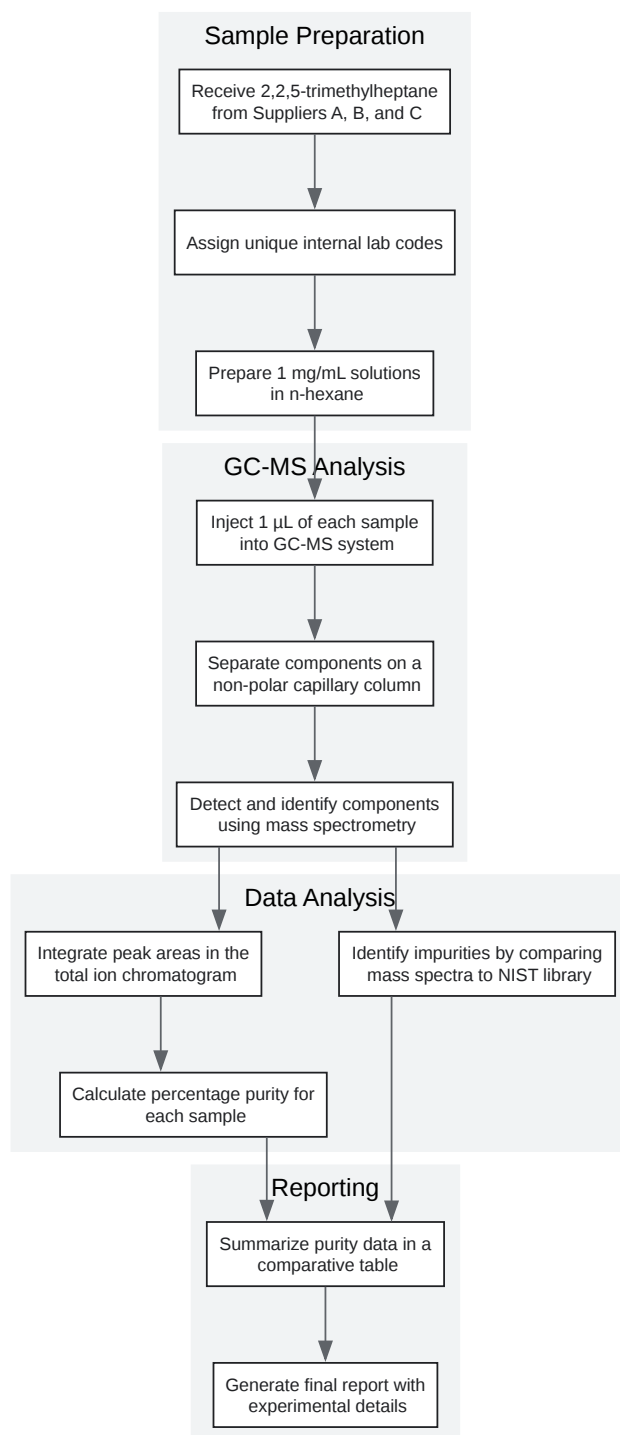
The purity of 2,2,5-trimethylheptane from three fictional suppliers (Supplier A, Supplier B, and Supplier C) was determined by calculating the peak area percentage of the main component from the total ion chromatogram. The results are summarized in the table below.

Supplier	Lot Number	Advertised Purity	Measured Purity (GC-MS, %)	Key Impurities Detected
Supplier A	A-1023	>99%	99.2%	Isomeric C10 alkanes
Supplier B	B-4587	>99.5%	99.6%	Residual solvents (Hexane)
Supplier C	C-7891	>98%	98.5%	Isomeric C10 alkanes, Unidentified C10H20 isomer

Experimental Workflow

The following diagram illustrates the systematic workflow employed for the evaluation of 2,2,5-trimethylheptane purity from the different suppliers.

Workflow for Purity Evaluation of 2,2,5-Trimethylheptane

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